

# Biocompatibility and Initial Toxicity Screening of Abitol: A Technical Overview

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## Compound of Interest

Compound Name: *Abitol*  
Cat. No.: *B11726015*

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Introduction:

**Abitol**®, the commercial name for dihydroabietyl alcohol, is a derivative of wood rosin. Its chemical and physical properties have led to its use in a variety of applications, including as a plasticizer and tackifier in adhesives, inks, and cosmetics.[1] As with any material intended for use in products that may come into contact with biological systems, a thorough evaluation of its biocompatibility and toxicity is essential. This technical guide provides a summary of the publicly available data on the initial toxicity screening of **Abitol**, with a focus on acute toxicity and dermal sensitization. It is important to note that comprehensive, publicly accessible data on the systemic biocompatibility, cytotoxicity, and genotoxicity of **Abitol** is limited.

## Quantitative Toxicity Data

The available quantitative data for the acute toxicity of **Abitol** is summarized in the table below. These studies provide an initial assessment of the lethal dose of the substance through oral and dermal routes of exposure.

Table 1: Acute Toxicity of Dihydroabietyl Alcohol

Test Type	Route of Exposure	Species	Dose/Duration	Toxic Effects	Reference
LD50	Oral	Rat	70,000 mg/kg	Details of toxic effects not reported other than lethal dose value.	[2]
LD50	Dermal	Rabbit	>5,000 mg/kg	Details of toxic effects not reported other than lethal dose value.	[2]

## Dermal Biocompatibility: Sensitization Potential

A significant portion of the available safety information for **Abitol** relates to its potential as a skin sensitizer. The International Fragrance Association (IFRA) has prohibited the use of dihydroabietyl alcohol as a fragrance ingredient due to its dermal sensitization effects.[3][4]

Table 2: Dermal Sensitization Data for Dihydroabietyl Alcohol

Test Type	Species	Test Substance Concentration	Vehicle	Results	Reference
Human Repeat Patch Study	Human	10% w/w	Alcohol:DEP (75:25)	Did not indicate any skin irritation or sensitization potential under the conditions of this specific study.	[5]
Patch Testing (Case Report)	Human	Present in mascara	N/A	Positive reaction in a nickel-sensitized individual. Cross-reactivity with colophony and abietic acid was also observed.	[6][7]

It is noteworthy that while a human repeat patch study at 10% concentration did not show sensitization, case reports indicate that **Abitol** can be a sensitizer in certain contexts and individuals, with potential for cross-reactivity.[5][6][7]

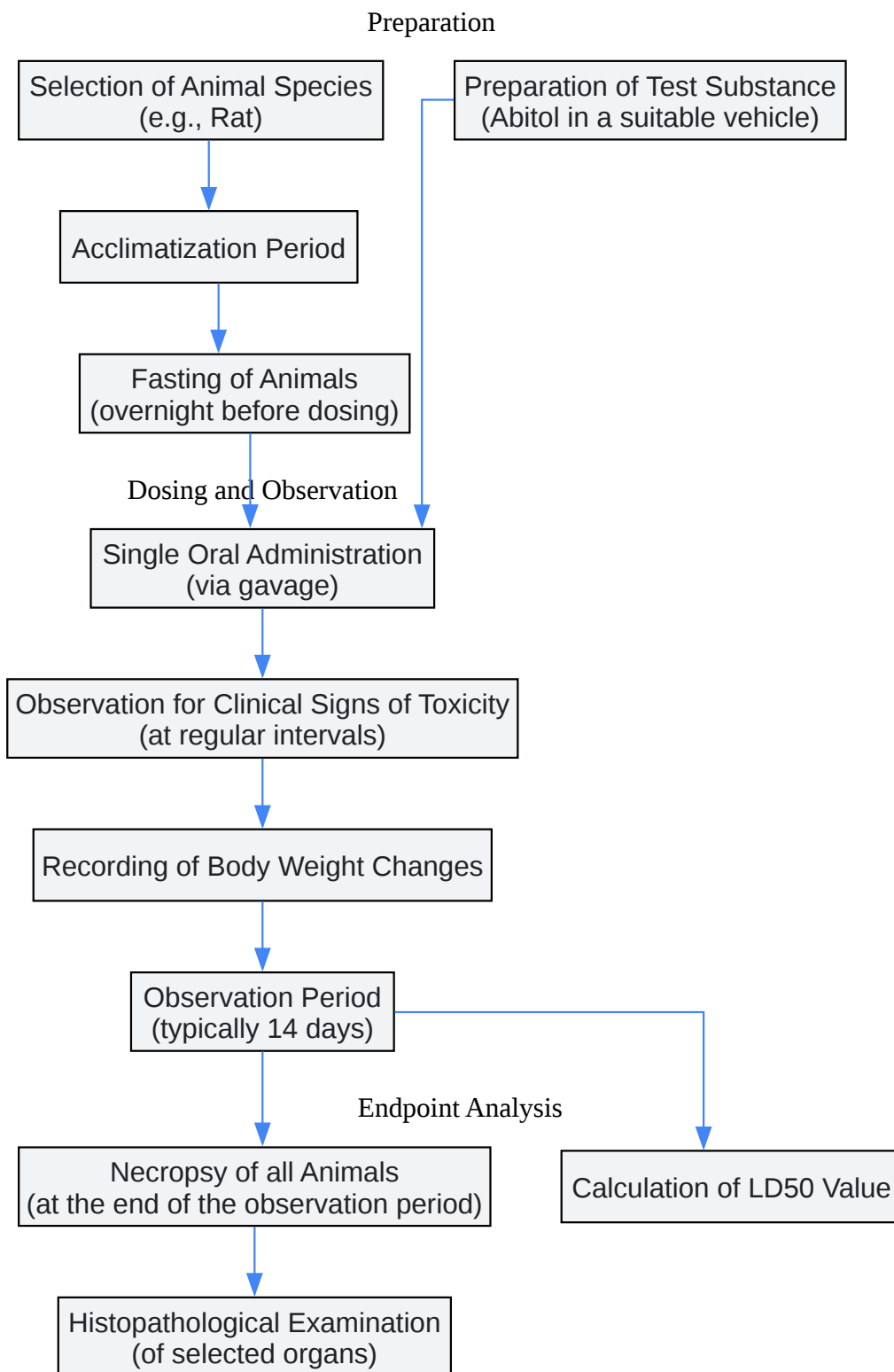
## Experimental Protocols

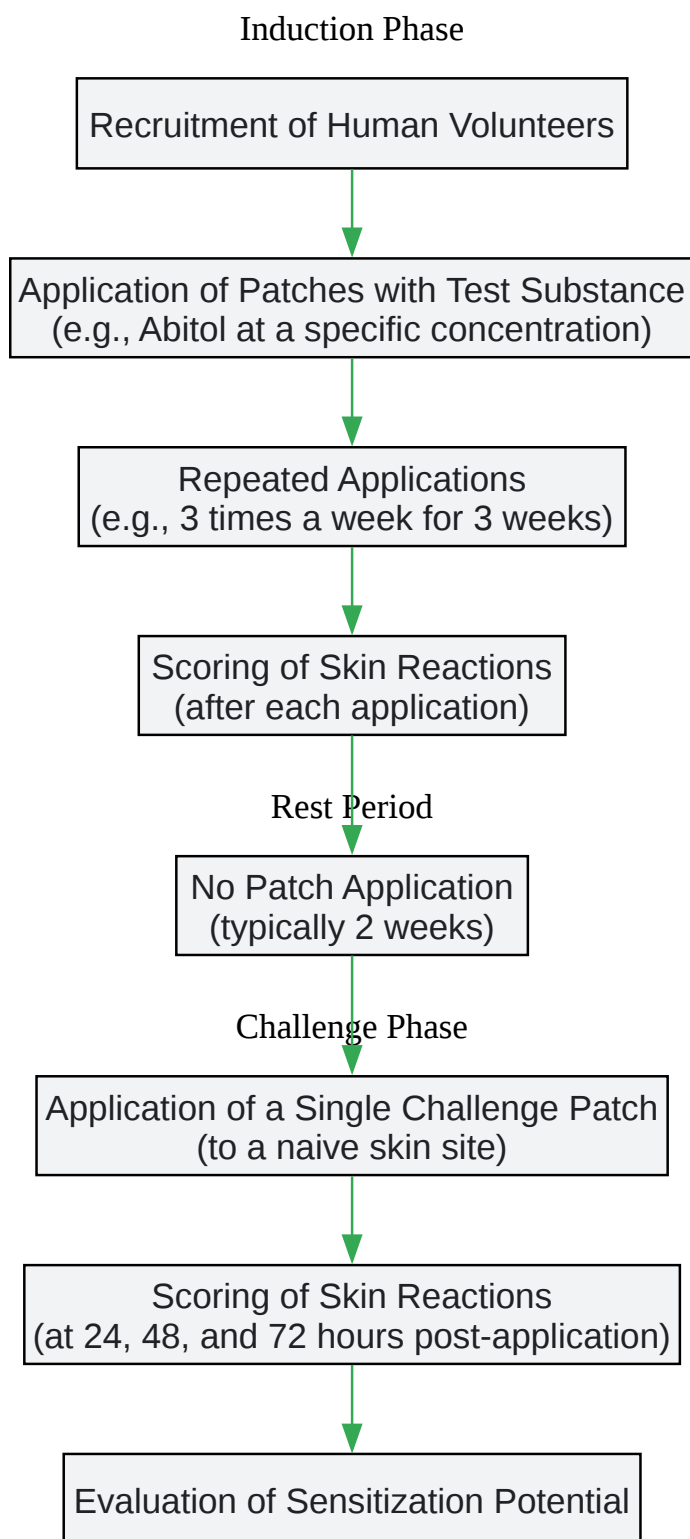
Detailed experimental protocols for the following key toxicological assessments are outlined below. These are generalized protocols based on standard toxicological testing methodologies, as the specific protocols for the cited studies on **Abitol** are not publicly available.

## Acute Oral Toxicity (LD50) - General Protocol (OECD 423)

The acute oral toxicity test provides information on the hazardous effects likely to arise from a single oral ingestion of a substance. The LD50 (Lethal Dose 50) is the statistically derived single dose of a substance that can be expected to cause death in 50% of the animals when administered by the oral route.

Experimental Workflow for Acute Oral Toxicity (LD50) Study





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